

3-Chloroazepan-2-one proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloroazepan-2-one

CAS No.: 1468-55-9

Cat. No.: B8652770

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Topic: **3-Chloroazepan-2-one** Proper Disposal Procedures CAS: 1468-55-9 (Confirmed)

Synonyms:

-Chloro-

-caprolactam; 3-chlorohexahydro-2H-azepin-2-one^{[1][2]}

Part 1: Core Directive & Hazard Identification

Executive Summary **3-Chloroazepan-2-one** is a halogenated lactam derivative, typically appearing as a crystalline solid (MP: ~91–93°C).^{[1][2][3]} Unlike common solvents, its disposal requires strict segregation due to the presence of both the amide (lactam) functionality and the alpha-chloro group.^{[1][2]} This structural motif renders the compound potentially reactive toward strong nucleophiles (bases) and susceptible to hydrolysis, necessitating specific waste stream management to prevent uncontrolled reactions or regulatory non-compliance.^[2]

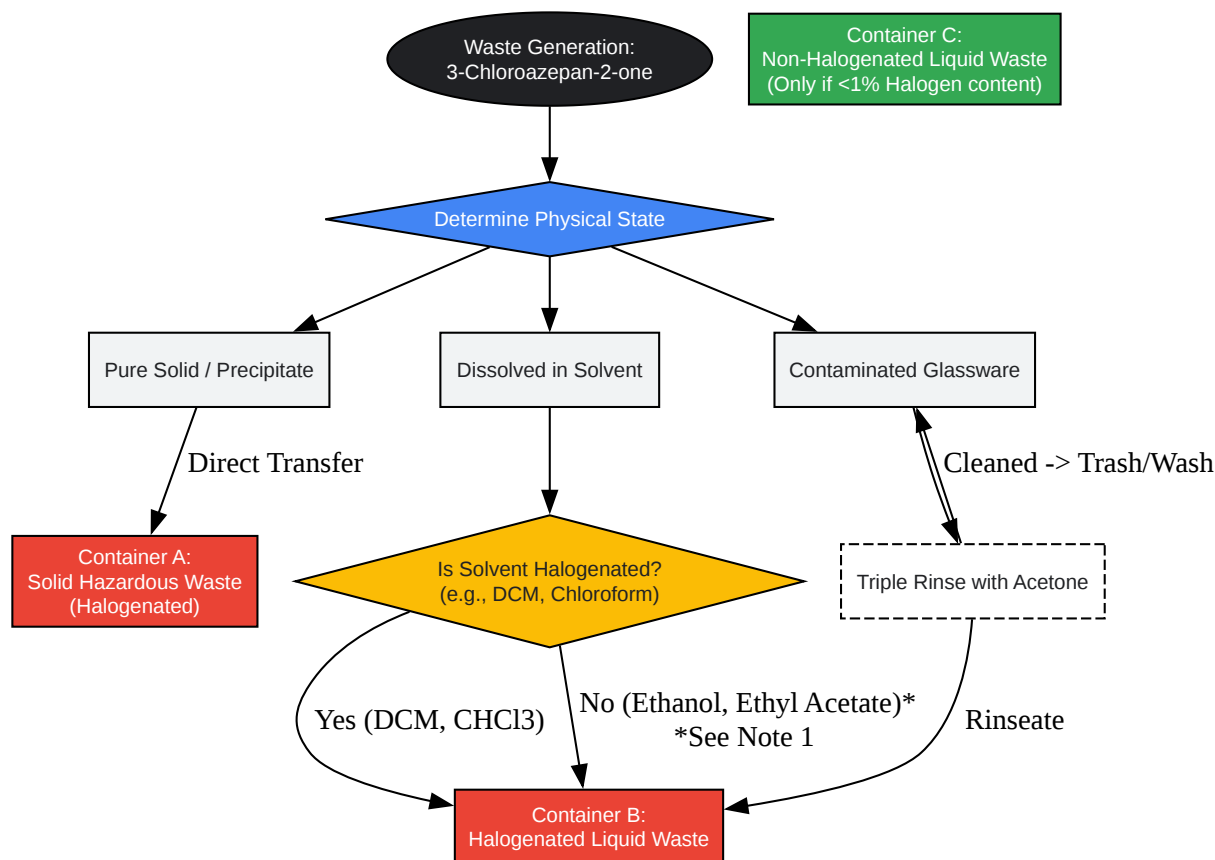
Critical Safety Distinction: Do not confuse this compound with 1-Dodecyl-2-pyrrolidinone (CAS 2687-96-9), a surfactant often misidentified in automated databases.^{[1][2]} Ensure your container label matches CAS 1468-55-9.^{[1][2]}

Hazard Profile & Risk Assessment

Parameter	Specification	Risk Implication
Physical State	Crystalline Solid	Dust inhalation risk; requires solid waste containment.[1][2]
Reactivity	-Halo Carbonyl	Susceptible to nucleophilic attack; incompatible with strong bases (e.g., NaOH, KOH).[1][2]
Toxicity	Irritant / Harmful	Likely Skin/Eye Irritant (H315/H319). Treat as a potential lachrymator (tear-inducing) due to the -chloro ketone motif.[1][2]
Waste Class	Halogenated Organic	MUST be incinerated at high temperature; strictly segregated from non-halogenated waste.

Part 2: Disposal Decision Logic & Protocols

The following decision matrix dictates the disposal path based on the physical state of the waste generated.



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Figure 1: Decision logic for segregating **3-Chloroazepan-2-one** waste streams. Note 1: Even if dissolved in a non-halogenated solvent, the presence of the solute (**3-Chloroazepan-2-one**) technically classifies the mixture as halogenated waste in many jurisdictions.[1][2]

Protocol A: Solid Waste Disposal (Pure Compound)

Applicability: Expired reagents, recrystallization precipitates, spill cleanup materials.[2]

- Containment: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.[1][2]

- Labeling: Affix a hazardous waste tag.
 - Constituents: "**3-Chloroazepan-2-one** (Solid)"[1][2]
 - Hazard Checkboxes: Toxic, Irritant.[2][4]
- Segregation: Do not mix with solid oxidizers (e.g., permanganates) or strong bases.[2] The -chloro lactam can undergo ring contraction or polymerization under basic conditions, potentially generating heat.[1][2]

Protocol B: Liquid Waste Disposal (Reaction Mixtures)

Applicability: Mother liquors, filtrates, reaction solutions.[2]

- Stream Selection:
 - Default: Dispose of ALL solutions containing **3-Chloroazepan-2-one** into the Halogenated Solvent Waste stream.[1][2]
 - Reasoning: Even if the solvent is non-halogenated (e.g., Ethanol), the solute introduces chlorine atoms. Incineration facilities require halogenated content to be declared to manage acid gas scrubbing (HCl generation).[2]
- pH Check: Before adding to a communal waste carboy, verify the pH is neutral (pH 6–8).[2]
 - Risk:[2][4][5][6][7][8] If the reaction involved acid chlorides or thionyl chloride (common precursors), the waste may be acidic.[2] Neutralize with saturated Sodium Bicarbonate () before combining to prevent gas evolution in the waste drum.[2]

Protocol C: Spill Cleanup (Laboratory Scale)

- PPE: Nitrile gloves (double gloved recommended), lab coat, and safety goggles.[2] Respiratory protection (N95 or half-mask) is recommended due to potential dust irritation.[1][2]
- Isolation: Evacuate the immediate area if a large quantity (>50g) is spilled and dust is visible.[2]

- Adsorption:
 - Solids: Gently sweep into a dustpan using a brush.^{[1][2]} Avoid creating dust.^{[1][2][6][7][9]}
 - Liquids: Cover with vermiculite or dedicated organic spill pads.^{[1][2]}
- Decontamination: Wipe the surface with an acetone-soaked paper towel.^{[1][2]} Dispose of the towel in the Solid Hazardous Waste container, not the regular trash.

Part 3: Regulatory & Scientific Context

Why "Halogenated" Matters

Disposal facilities segregate waste based on the method of destruction.^{[1][2]}

- Non-Halogenated Waste: Often used as fuel blending for cement kilns.^{[1][2]}
- Halogenated Waste: Must be incinerated at higher temperatures (>1100°C) with specific scrubbers to capture Hydrogen Chloride (HCl) gas formed during combustion.^[2]
- Compliance: Misclassifying **3-Chloroazepan-2-one** as non-halogenated can damage incinerator infrastructure and lead to heavy EPA fines (RCRA violation).^{[1][2]}

Chemical Stability & Incompatibility^{[1][2][5]}

- Hydrolysis: The lactam ring is relatively stable, but the -chloro group activates the amide.^{[1][2]} In the presence of water and heat, it may hydrolyze to the open-chain amino acid derivative (derivatives of lysine).^{[1][2]}
- Polymerization: Like Caprolactam, this derivative can polymerize.^[2] Avoid storing waste containers in direct sunlight or high heat (>40°C) to prevent solidification of liquid waste streams.^[2]

References

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